

# 4-Methyl-1,8-naphthyridine-2,7-diol chemical properties and structure

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 4-Methyl-1,8-naphthyridine-2,7-diol

Cat. No.: B11911076

[Get Quote](#)

## An In-depth Technical Guide on 4-Methyl-1,8-naphthyridine-2,7-diol

An Overview of a Sparsely Characterized Naphthyridine Derivative

This technical guide addresses the chemical properties and structure of **4-Methyl-1,8-naphthyridine-2,7-diol**. Despite a comprehensive search of available scientific literature and chemical databases, it is important to note that this specific compound is not extensively characterized. Consequently, detailed experimental data regarding its physicochemical properties, biological activity, and associated signaling pathways are largely unavailable. This guide summarizes the existing information and provides a broader context based on the well-documented field of 1,8-naphthyridine derivatives.

## Chemical Structure and Properties

**4-Methyl-1,8-naphthyridine-2,7-diol** exists in tautomeric forms, with the dione form, 4-methyl-1,8-naphthyridine-2,7(1H,8H)-dione, being prevalent. This tautomerism is a common feature of hydroxylated naphthyridine rings.

Structure:

The chemical structure consists of a naphthyridine core, which is a diazaphenanthrene, with a methyl group at position 4 and hydroxyl groups at positions 2 and 7. In its more stable dione form, these are represented as carbonyl groups with adjacent nitrogen atoms being protonated.

#### Chemical Identity:

Property	Value	Source
IUPAC Name	4-methyl-1,8-naphthyridine-2,7-diol	-
Tautomeric Form	4-methyl-1,8-naphthyridine-2,7(1H,8H)-dione	-
CAS Number	7668-02-2	[1][2]
Molecular Formula	C <sub>9</sub> H <sub>8</sub> N <sub>2</sub> O <sub>2</sub>	[2]
Molecular Weight	176.17 g/mol	[2]

#### Physicochemical Properties:

Detailed experimental data for properties such as melting point, boiling point, and solubility are not available in the reviewed literature. However, some computational predictions have been reported:

Property	Predicted Value	Source
XLogP3-AA	-0.7	[2]
Hydrogen Bond Donor Count	2	[2]
Hydrogen Bond Acceptor Count	2	[2]
Topological Polar Surface Area	58.2 Å <sup>2</sup>	[2]

## Spectroscopic Data

Experimentally obtained spectroscopic data such as  $^1\text{H}$ -NMR,  $^{13}\text{C}$ -NMR, Mass Spectrometry, and IR spectra for **4-Methyl-1,8-naphthyridine-2,7-diol** are not available in the public domain.

## Synthesis and Experimental Protocols

While general synthetic methods for 1,8-naphthyridine derivatives are well-established, a specific, detailed experimental protocol for the synthesis of **4-Methyl-1,8-naphthyridine-2,7-diol** could not be located. The synthesis of the 1,8-naphthyridine core often involves the condensation of aminopyridines with dicarbonyl compounds or their equivalents.

## Biological Activity and Signaling Pathways

There are no specific studies detailing the biological activity or the signaling pathways associated with **4-Methyl-1,8-naphthyridine-2,7-diol**. However, the 1,8-naphthyridine scaffold is a recognized "privileged structure" in medicinal chemistry, forming the core of numerous biologically active compounds.[\[3\]](#)[\[4\]](#)

Derivatives of 1,8-naphthyridine have been reported to exhibit a wide range of pharmacological activities, including:

- Antimicrobial[\[3\]](#)
- Anticancer[\[5\]](#)
- Anti-inflammatory[\[3\]](#)
- Antiviral[\[3\]](#)

The biological effects of these compounds are often attributed to their ability to intercalate with DNA or inhibit key enzymes such as topoisomerases.[\[6\]](#)

Due to the lack of specific data for **4-Methyl-1,8-naphthyridine-2,7-diol**, no signaling pathway or experimental workflow diagrams can be provided.

## Conclusion

**4-Methyl-1,8-naphthyridine-2,7-diol** is a chemical entity for which basic identification is available, but comprehensive experimental characterization is lacking in the current scientific

literature. Researchers and drug development professionals interested in this specific molecule may need to undertake its synthesis and subsequent detailed characterization to elucidate its chemical and biological properties. The broader family of 1,8-naphthyridine derivatives, however, remains a promising area for the discovery of new therapeutic agents.[1][7]

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. researchgate.net [researchgate.net]
- 2. guidechem.com [guidechem.com]
- 3. 1,8-Naphthyridine Derivatives: A Review of Multiple Biological Activities - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. 1,8-Naphthyridine Derivatives: A Privileged Scaffold for Versatile Biological Activities - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. researchgate.net [researchgate.net]
- 6. researchgate.net [researchgate.net]
- 7. tandfonline.com [tandfonline.com]
- To cite this document: BenchChem. [4-Methyl-1,8-naphthyridine-2,7-diol chemical properties and structure]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b11911076#4-methyl-1-8-naphthyridine-2-7-diol-chemical-properties-and-structure]

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)